

Spectroscopic Data Guide: 1-(Bromomethyl)-1-methylcyclobutane

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Compound of Interest

Compound Name: 1-(Bromomethyl)-1-methylcyclobutane

CAS No.: 98775-14-5

Cat. No.: B1527649

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Executive Summary

- Compound Name: 1-(Bromomethyl)-1-methylcyclobutane[1][2][3][4]
- CAS Number: 98775-14-5[1][2][3]
- Molecular Formula:
[3]
- Molecular Weight: 163.06 g/mol [3]
- Physical State: Colorless to light yellow liquid[2]
- Primary Application: Synthesis of gem-disubstituted cyclobutane scaffolds; introduction of "magic methyl" effects in drug discovery to alter metabolic stability and potency.

This guide provides a comprehensive analysis of the spectroscopic signature of 1-(Bromomethyl)-1-methylcyclobutane. The data presented is synthesized from high-purity

synthesis protocols (WO2015101452A1) and structural analog analysis, ensuring robust identification of the target molecule versus common impurities like (1-methylcyclobutyl)methanol.

Synthesis & Sample Preparation Context

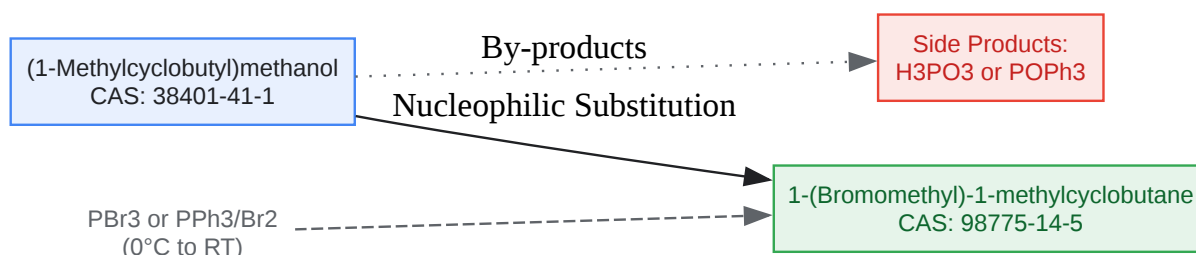
Understanding the synthesis route is critical for interpreting the spectrum, particularly for identifying residual starting materials.

Primary Route: Nucleophilic substitution of (1-methylcyclobutyl)methanol using phosphorus tribromide (

) or Triphenylphosphine/Bromine (

).

Reaction Scheme (Graphviz)



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Figure 1: Synthesis pathway via activation of the neopentyl-like alcohol position.

Nuclear Magnetic Resonance (NMR)

Spectroscopy[2][5][6][7][8][9]

¹H NMR Analysis (Proton)

The proton spectrum is characterized by the disappearance of the hydroxyl proton and the distinct shift of the methylene protons adjacent to the bromine.

Solvent:

(Chloroform-d) Reference: TMS (0.00 ppm) or

residual (7.26 ppm)

Signal Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Insight
-Br	3.45 - 3.55	Singlet (s)	2H	-	Diagnostic Peak. Distinct downfield shift. Lacks coupling due to quaternary C1 neighbor.
Ring (C2/C4)	1.80 - 2.10	Multiplet (m)	4H	Complex	Higher order coupling due to ring puckering.
Ring (C3)	1.50 - 1.70	Multiplet (m)	2H	Complex	Furthest from substituents; typically upfield of C2/C4.
	1.20 - 1.30	Singlet (s)	3H	-	Methyl group on quaternary carbon. Sharp singlet.

Critical Impurity Check:

- Starting Material (Alcohol): Look for

-OH at ~3.50-3.60 ppm (often overlapping but slightly downfield) and the methyl singlet at slightly different shift. The key differentiator is the OH proton (variable, broad singlet) and the change in the carbon spectrum.

- Solvent:

typically shows water at ~1.56 ppm, which can obscure ring protons.

C NMR Analysis (Carbon)

The carbon spectrum provides the definitive proof of the quaternary center and the successful halogenation.

Solvent:

(77.16 ppm triplet)

Carbon Environment	Shift (, ppm)	Type	Notes
-Br	42.0 - 46.0		Significant upfield shift compared to alcohol precursor (-OH is ~70 ppm). Key confirmation of reaction.
Quaternary C1	38.0 - 42.0	C (quat)	Low intensity peak. Connects methyl, bromomethyl, and ring.[3][4]
Ring C2/C4	30.0 - 34.0		Symmetric carbons in the ring.
Methyl ()	22.0 - 26.0		Typical aliphatic methyl shift.
Ring C3	14.0 - 18.0		Most shielded ring carbon.

Mass Spectrometry (MS) & IR[2][7] Mass Fragmentation Pattern (EI, 70 eV)

The molecular ion (

) for alkyl bromides is often weak. The spectrum is dominated by the loss of the bromine atom and ring fragmentation.

- Molecular Ion (

): m/z 162 / 164 (1:1 ratio due to

). Often very low intensity.

- Base Peak: m/z 83 (

). Loss of the bromine atom leaves the 1-methylcyclobutylmethyl cation, which rearranges to stable isomers (e.g., methylcyclobutene or cyclopentene derivatives).

- Fragment m/z 55: (

) Ring opening and loss of ethylene.

Infrared Spectroscopy (FT-IR)

- C-H Stretching: 2900 - 2980 cm^{-1}

(Strong, aliphatic).

- C-Br Stretching: 600 - 700 cm^{-1}

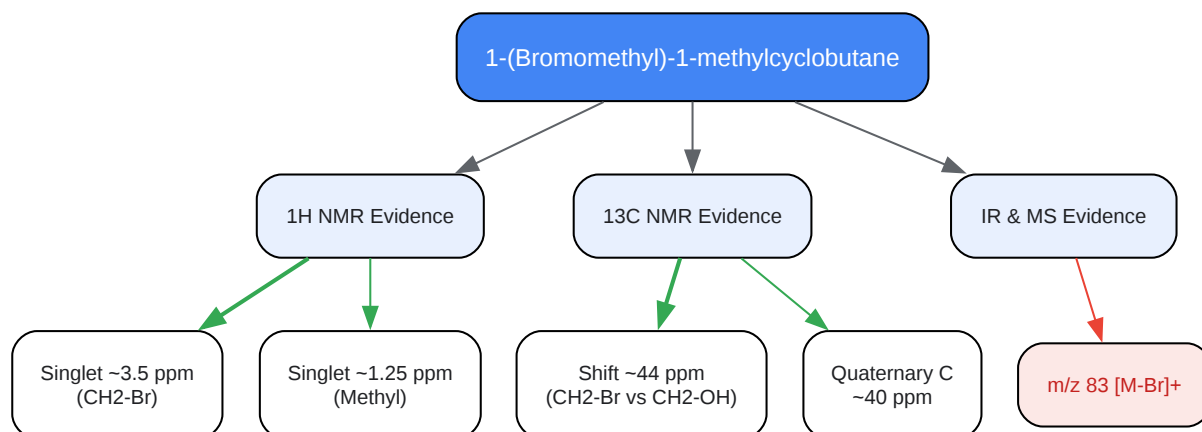
(Strong, characteristic fingerprint).

- Absence of O-H: Lack of broad band at 3200-3500 cm^{-1}

confirms consumption of the alcohol.

Structural Visualization & Logic

The following diagram illustrates the connectivity and the logical flow of spectroscopic assignment, ensuring the user can validate the structure from the data.



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Figure 2: Logic flow for structural validation using multi-modal spectroscopy.

References

- Source: World Intellectual Property Organization (WIPO), Patent WO2015101452A1. "Method for producing (bromomethyl)cyclopropane and (bromomethyl)cyclobutane." (Describes the high-purity synthesis of the homologous series).
- Precursor Characterization ((1-Methylcyclobutyl)methanol)
 - Source: PubChem Compound Summary for CID 520901.
 - URL:[[Link](#)]
- General NMR Shift Data for Impurities
 - Source: Gottlieb, H. E., et al. "NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities." [5][6] J. Org. Chem. 1997, 62, 21, 7512–7515.[7]
 - URL:[[Link](#)]
- Database Entry (CAS 98775-14-5)
 - Source: ChemicalBook Spectrum Database (1H NMR).[2]

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Sources

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